

Application Notes: Tylosin Tartrate Antimicrobial Susceptibility Testing Protocols

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Compound of Interest

Compound Name: Tylosin tartrate powder

Cat. No.: B16368602

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Introduction to Tylosin Tartrate

Tylosin is a macrolide antibiotic used exclusively in veterinary medicine.[1] It is produced by fermentation of *Streptomyces fradiae*. The tartrate salt of tylosin is favored for its solubility in water. Like other macrolides, tylosin's mechanism of action is bacteriostatic, achieved by inhibiting bacterial protein synthesis. It binds to the 50S subunit of the bacterial ribosome, which disrupts the translocation step and halts the production of essential proteins, thereby preventing bacterial growth and replication.[2][3][4]

Tylosin possesses a broad spectrum of activity against Gram-positive bacteria, including *Staphylococcus*, *Streptococcus*, and *Clostridium* species.[5] It is also notably effective against *Mycoplasma* species. Its use is prevalent in livestock and poultry to treat respiratory and gastrointestinal infections.[1] Given the importance of antimicrobial stewardship, accurate and standardized susceptibility testing is critical to guide appropriate clinical use and monitor for the emergence of resistance.

This document provides detailed protocols for determining the in vitro susceptibility of bacterial isolates to tylosin tartrate, adhering to the principles outlined by the Clinical and Laboratory Standards Institute (CLSI) for veterinary applications.[6]

Guiding Principles and Standardization

The methodologies described herein are based on the performance standards for antimicrobial susceptibility testing for bacteria isolated from animals, primarily governed by the Clinical and Laboratory Standards Institute (CLSI) documents VET01 and its supplemental tables VET01S. [6][7] Adherence to these standards is paramount for generating reproducible and clinically relevant data. Laboratories should always consult the most current versions of these documents for the latest procedures, quality control ranges, and interpretive breakpoints.

Protocol 1: Broth Microdilution for MIC Determination

The broth microdilution method is the reference standard for determining the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.

Materials and Reagents

- Tylosin Tartrate analytical powder (potency must be known from Certificate of Analysis)
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Sterile distilled water or suitable solvent
- Vortex mixer
- Calibrated pipettes and sterile tips
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Quality Control (QC) strains (e.g., *Staphylococcus aureus* ATCC® 29213)
- Incubator (35°C ± 2°C)

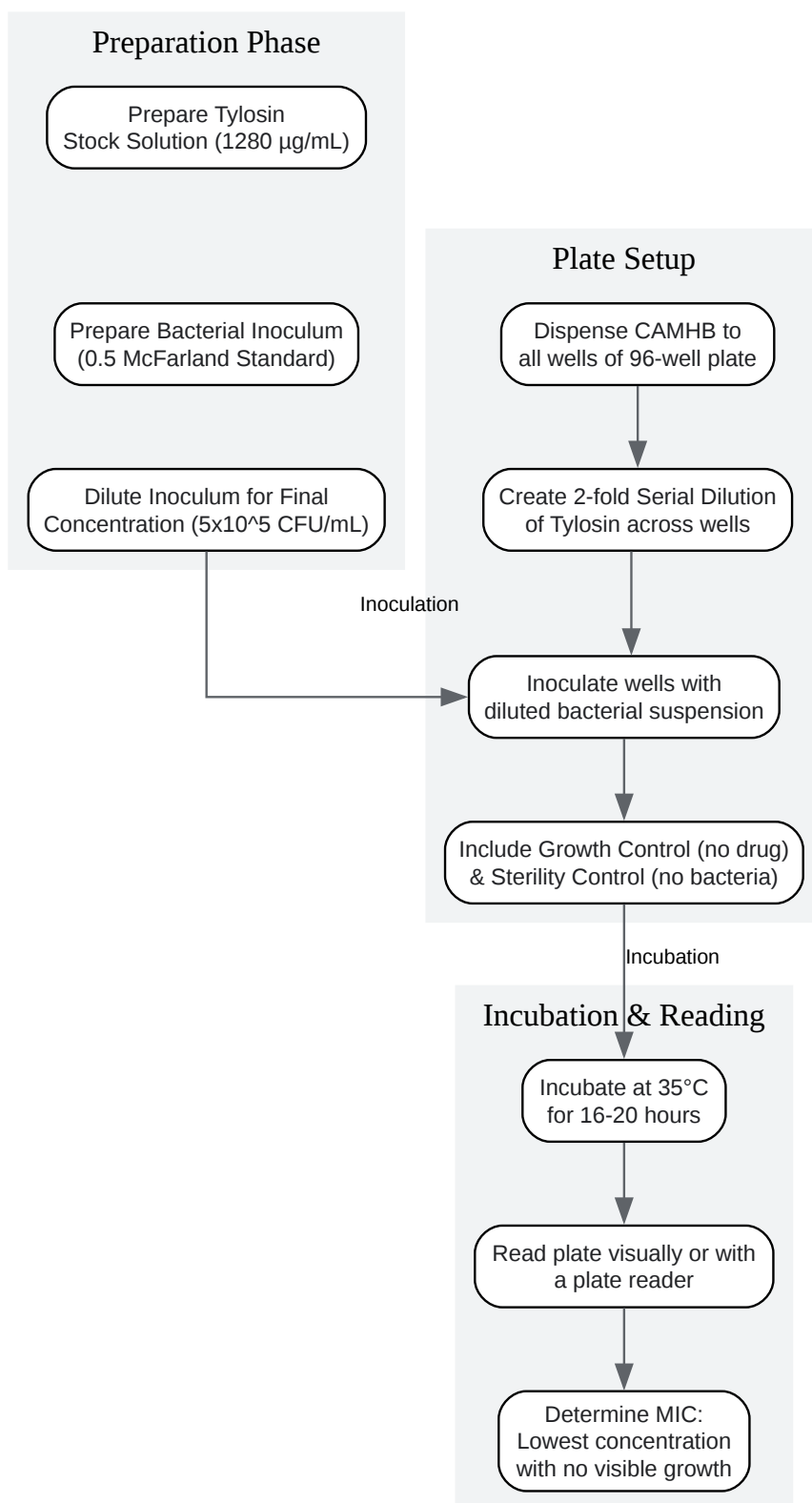
Preparation of Tylosin Tartrate Stock Solution

Causality: A precise and accurate stock solution is the foundation of the entire assay. Errors in this step will invalidate all subsequent MIC results. The potency of the antibiotic powder must be accounted for to prepare a solution of known antimicrobial activity.

- **Determine Powder Weight:** Use the following formula to calculate the amount of **tylosin tartrate powder** needed to prepare a stock solution of a specific concentration (e.g., 1280 µg/mL).
 - Formula: $\text{Weight (mg)} = [\text{Volume (mL)} \times \text{Desired Concentration (}\mu\text{g/mL)}] / [\text{Assay Potency (}\mu\text{g/mg)}]$
 - Example: To make 10 mL of a 1280 µg/mL stock from a powder with a potency of 850 µg/mg: $\text{Weight (mg)} = (10 \text{ mL} \times 1280 \mu\text{g/mL}) / 850 \mu\text{g/mg} = 15.06 \text{ mg}$
- **Dissolution:** Accurately weigh the calculated amount of **tylosin tartrate powder**. Dissolve it in a small volume of sterile distilled water in a sterile volumetric flask. Once dissolved, bring the solution to the final volume with sterile distilled water.
- **Storage:** Sterilize the stock solution by filtration through a 0.22 µm syringe filter. Aliquot into sterile cryovials and store at -20°C or colder. Avoid repeated freeze-thaw cycles.

Parameter	Value	Notes
Stock Concentration	1280 µg/mL	Common starting concentration for 2-fold serial dilutions.
Solvent	Sterile Distilled Water	Tylosin tartrate is water-soluble.
Storage Temperature	≤ -20°C	Ensures stability of the antimicrobial agent.

Experimental Workflow: Broth Microdilution



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Caption: Workflow for MIC determination using the broth microdilution method.

Step-by-Step Protocol

- **Prepare Inoculum:** From a fresh (18-24 hour) culture, select 3-5 colonies and suspend them in saline or broth. Adjust the turbidity to match a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
- **Dilute Inoculum:** Within 15 minutes of standardization, dilute the 0.5 McFarland suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.
- **Prepare Plate:** Dispense 50 μ L of CAMHB into wells 2 through 12 of a 96-well plate.
- **Create Serial Dilutions:**
 - Add 100 μ L of the 1280 μ g/mL tylosin stock solution to well 1.
 - Perform a 2-fold serial dilution by transferring 50 μ L from well 1 to well 2, mixing, then transferring 50 μ L from well 2 to well 3, and so on, down to the desired final concentration. Discard 50 μ L from the last well. This will leave 50 μ L of varying drug concentrations in each well.
- **Inoculate:** Add 50 μ L of the diluted bacterial inoculum to each well (except the sterility control). This brings the final volume in each well to 100 μ L and halves the drug concentration, resulting in the final desired test range (e.g., 64 μ g/mL down to 0.06 μ g/mL).
- **Controls:**
 - **Growth Control:** One well containing 100 μ L of inoculated CAMHB with no drug.
 - **Sterility Control:** One well containing 100 μ L of uninoculated CAMHB.
- **Incubation:** Cover the plate and incubate at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- **Reading Results:** The MIC is the lowest concentration of tylosin that completely inhibits visible growth of the organism, as detected by the unaided eye. The growth control well must show distinct turbidity, and the sterility control must remain clear.

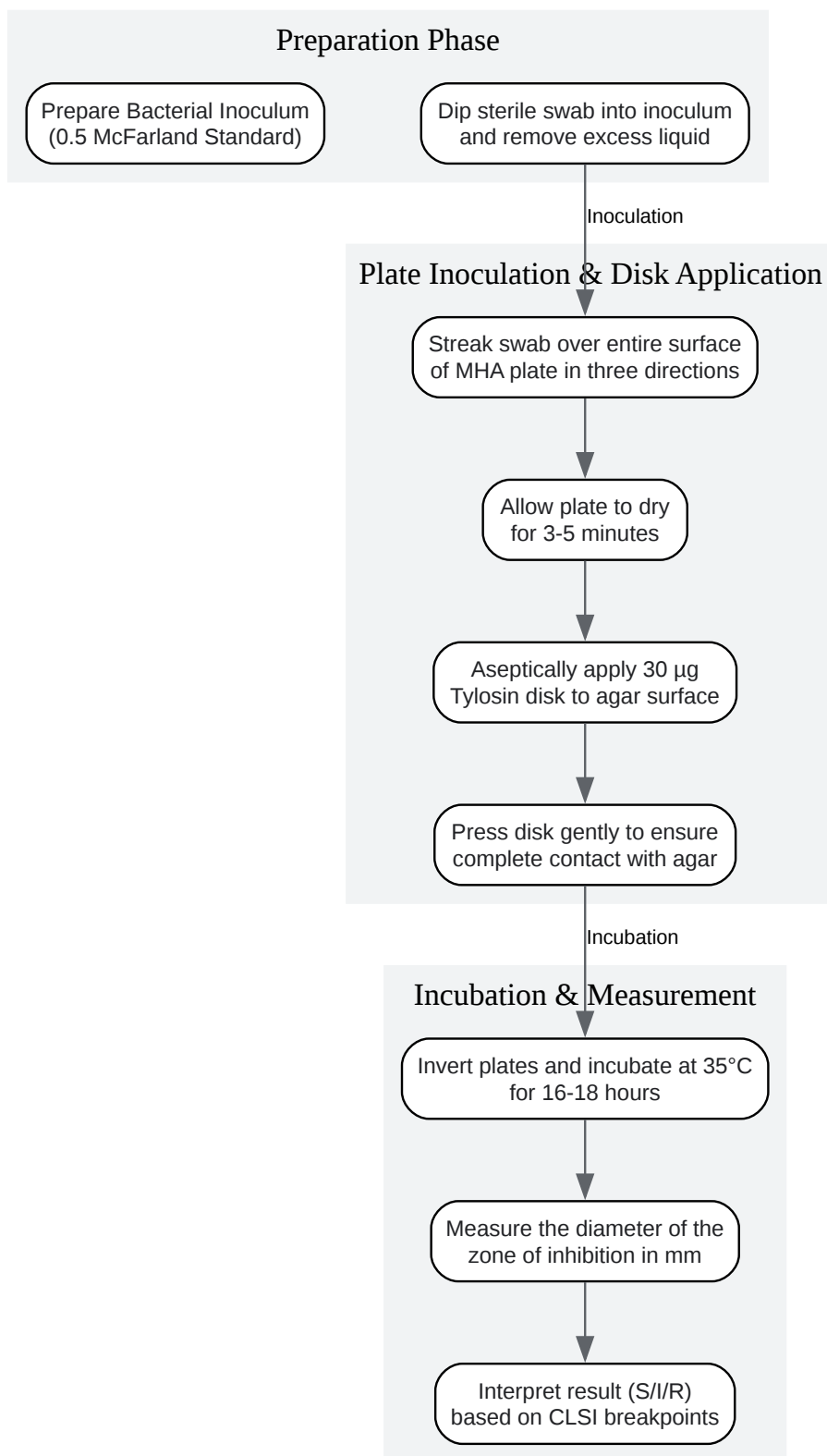
Protocol 2: Disk Diffusion (Kirby-Bauer) Method

The disk diffusion method is a qualitative or semi-quantitative test where a paper disk impregnated with a known concentration of an antibiotic is placed on an agar surface seeded with the test organism. The antibiotic diffuses into the agar, and the diameter of the resulting zone of growth inhibition is measured.

Materials and Reagents

- Tylosin antimicrobial susceptibility test disks (30 µg)
- Mueller-Hinton Agar (MHA) plates (4 mm depth)
- Sterile cotton swabs
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Quality Control (QC) strains (e.g., *Staphylococcus aureus* ATCC® 25923)
- Forceps/Disk dispenser
- Ruler or caliper for measurement
- Incubator (35°C ± 2°C)

Experimental Workflow: Disk Diffusion



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Caption: Workflow for the Kirby-Bauer disk diffusion susceptibility test.

Step-by-Step Protocol

- **Prepare Inoculum:** As described in section 3.4.1.
- **Inoculate Plate:** Within 15 minutes of standardization, dip a sterile cotton swab into the adjusted inoculum. Rotate the swab several times against the inside of the tube above the fluid level to remove excess liquid.
- **Streak Agar:** Inoculate a dry MHA plate by streaking the swab evenly over the entire surface in three different directions (rotating the plate approximately 60° each time) to ensure a uniform lawn of growth.
- **Dry:** Allow the plate to sit for 3-5 minutes (but no more than 15 minutes) to allow the inoculum to dry.
- **Apply Disk:** Aseptically place a 30 µg tylosin disk onto the inoculated agar surface. Press down gently with sterile forceps to ensure complete contact with the agar.
- **Incubation:** Invert the plates and place them in an incubator at 35°C ± 2°C within 15 minutes of disk application. Incubate for 16-18 hours.
- **Measure Zones:** After incubation, measure the diameter of the zone of complete growth inhibition (including the disk diameter) to the nearest whole millimeter (mm) using a ruler or caliper.

Quality Control (QC) - The Self-Validating System

Trustworthiness: QC is the most critical component for ensuring the validity of AST results. The entire test run is considered invalid if the QC strain results fall outside the acceptable ranges. This validates the performance of the media, reagents, inoculum, and incubation conditions.

QC must be performed with each new batch of media or disks and, for routine testing, on each day that patient isolates are tested. The following strains and ranges are based on CLSI standards.

Test Method	QC Strain	Antimicrobial Agent	Acceptable QC Range
Broth Microdilution	Staphylococcus aureus ATCC® 29213	Tylosin	0.5 - 2 µg/mL[8]
Disk Diffusion	Staphylococcus aureus ATCC® 25923	Tylosin (30 µg disk)	18 - 26 mm[1]

Data Interpretation and Reporting

The raw data from AST (an MIC value or a zone diameter) is meaningless without clinical interpretation. This interpretation is based on clinical breakpoints established by regulatory bodies like the CLSI.

- Breakpoint: A specific MIC value or zone diameter that categorizes a microorganism as Susceptible (S), Intermediate (I), or Resistant (R) to an antimicrobial agent.
- Interpretation:
 - Susceptible (S): High likelihood of therapeutic success at the standard recommended dosage.
 - Intermediate (I): Therapeutic success is uncertain. The infection may respond if the drug concentrates at the site of infection or if a higher dose can be used.
 - Resistant (R): High likelihood of therapeutic failure.

Authoritative Grounding: Clinical breakpoints are host-species, pathogen, and infection-site specific. It is mandatory to consult the most current version of the CLSI VET01S supplement for the appropriate breakpoints to interpret tylosin susceptibility results for a given clinical scenario. [7]

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